

Navigating the Landscape of Chloro-Methyl-Aminopyrimidines: A Technical Guide

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Compound of Interest

Compound Name: 5-Chloro-4-methylpyrimidin-2-amine

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Deciphering the Isomeric Puzzle

In the realm of medicinal chemistry and synthetic organic chemistry, precision in nomenclature is paramount. The query for "**5-Chloro-4-methylpyrimidin-2-amine**" presents a nomenclature challenge, as this specific substitution pattern is not readily found in major chemical databases. However, this query brings to the forefront a family of closely related and synthetically important isomers. This technical guide will focus on the well-characterized and commercially available isomer, 2-Amino-4-chloro-6-methylpyrimidine, which bears the CAS number 5600-21-5. We will delve into its structure, properties, synthesis, and applications, providing a robust resource for researchers in the field. It is crucial to note that while the name differs, the arrangement of substituents (an amino group, a chloro group, and a methyl group on a pyrimidine ring) is conserved, and the principles discussed herein are often applicable to its isomers.

Core Compound Identification

CAS Number: 5600-21-5[\[1\]](#)

IUPAC Name: 4-Chloro-6-methylpyrimidin-2-amine[\[1\]](#)

Synonyms: 2-Amino-4-chloro-6-methylpyrimidine

Chemical Structure:

Caption: 2D structure of 2-Amino-4-chloro-6-methylpyrimidine.

Physicochemical and Spectroscopic Data

A comprehensive understanding of a compound's physical and chemical properties is fundamental for its application in research and development.

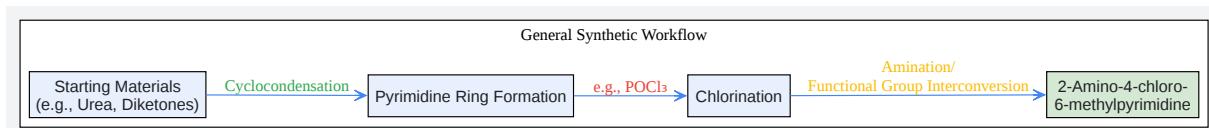
Property	Value	Source
Molecular Formula	C ₅ H ₆ ClN ₃	
Molecular Weight	143.57 g/mol	
Appearance	Solid	
Melting Point	183-186 °C	
Solubility	Soluble in acetic acid	
InChI Key	NPTGVVKPLWFPPX- UHFFFAOYSA-N	

Spectroscopic data is essential for the structural confirmation and purity assessment of the compound. Available data includes:

- Infrared (IR) Spectroscopy: Provides information about the functional groups present in the molecule.
- Mass Spectrometry (MS): Confirms the molecular weight and fragmentation pattern.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidates the carbon-hydrogen framework of the molecule.

Synthesis Strategies

The synthesis of 2-amino-4-chloro-6-methylpyrimidine and its isomers often involves multi-step sequences starting from readily available precursors. A general synthetic workflow can be visualized as follows:



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Caption: Generalized synthetic pathway for substituted aminopyrimidines.

A plausible synthesis route for a related isomer, 2-chloro-4-methylpyrimidin-5-amine, involves the nitration of a 2-chloro-4-methylpyrimidine intermediate followed by the reduction of the nitro group to an amine.^[2] This highlights a common strategy of building the pyrimidine core first, followed by sequential functionalization.

Applications in Research and Drug Discovery

The pyrimidine scaffold is a privileged structure in medicinal chemistry, appearing in numerous FDA-approved drugs.^[3] Chloro-substituted pyrimidines, such as the one discussed, are valuable intermediates in the synthesis of bioactive molecules, particularly kinase inhibitors. The chlorine atom serves as a versatile handle for nucleophilic substitution reactions, allowing for the introduction of various functional groups to modulate biological activity.

Key Application Areas:

- **Anticancer Agents:** Pyrimidine derivatives are known to exhibit anticancer properties.^[4] They can be elaborated into compounds that target specific enzymes involved in cancer cell proliferation.
- **Antiviral and Antibacterial Agents:** The pyrimidine nucleus is a core component of several antiviral and antibacterial drugs.
- **Kinase Inhibitors:** The 2-aminopyrimidine moiety is a common feature in many kinase inhibitors, where the amino group often forms key hydrogen bond interactions with the target protein.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling 2-amino-4-chloro-6-methylpyrimidine.

Hazard Identification:

- Causes skin irritation.[[1](#)]
- Causes serious eye irritation.[[1](#)]
- May be harmful if inhaled.[[1](#)]
- May be harmful if swallowed.[[1](#)]

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[[1](#)]
- Ventilation: Use only outdoors or in a well-ventilated area.[[1](#)]
- Handling: Wash hands and any exposed skin thoroughly after handling. Avoid breathing dust, fume, gas, mist, vapors, or spray.[[1](#)]
- Storage: Store in a well-ventilated place. Keep the container tightly closed and store locked up.[[1](#)]

First Aid Measures:

- If on skin: Wash with plenty of soap and water.[[1](#)]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[[1](#)]
- If swallowed: Clean mouth with water. Get medical attention.[[1](#)]

For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.

Conclusion

While the initial query for "**5-Chloro-4-methylpyrimidin-2-amine**" highlights the complexities of chemical nomenclature, a deep dive into the isomeric landscape reveals the significant utility of compounds like 2-Amino-4-chloro-6-methylpyrimidine (CAS: 5600-21-5). Its role as a versatile building block in the synthesis of pharmaceutically relevant molecules underscores the importance of such substituted pyrimidines in drug discovery and development. This guide provides a foundational understanding of its properties, synthesis, and applications, empowering researchers to leverage this compound in their scientific endeavors.

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